

Operational Guide: Proper Disposal of Diethyl meso-2,5-dibromoadipate[1][2]

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Compound of Interest

Compound Name: Diethyl meso-2,5-dibromoadipate

CAS No.: 54221-37-3; 869-10-3

Cat. No.: B2901774

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Part 1: Immediate Action Card (Emergency & Quick Reference)

CRITICAL PARAMETER	DIRECTIVE
Chemical Identity	Diethyl meso-2,5-dibromoadipate (CAS: 869-10-3)
Hazard Class	CORROSIVE (Cat 1B).[1] Causes severe skin burns and eye damage.[1][2]
Waste Stream	Solid Hazardous Waste (if pure) or Halogenated Organic Solvent Waste (if dissolved).[1]
Incompatibility	Strong Oxidizers, Bases, Amines. Do NOT mix with non-halogenated waste streams.[1]
Spill Response	Do not inhale dust.[1][2][3][4][5] Wear full PPE (Nitrile + Tyvek).[1][6] Sweep up carefully to avoid dust generation.[1][2]
Disposal Method	High-temperature incineration with off-gas scrubbing (for HBr).[1]

Part 2: Chemical Profile & Hazard Identification[1][3][5]

To dispose of this compound safely, one must understand its reactive properties.[1] **Diethyl meso-2,5-dibromoadipate** is an

-dihalogenated ester.[1] Its disposal is governed by two critical chemical features:

- **High Bromine Content:** Upon combustion, this compound releases Hydrogen Bromide (HBr) gas.[1] Standard incinerators lacking acid gas scrubbers cannot handle this; it must be routed to a facility equipped for halogenated waste.[1]

- **Hydrolytic Instability:** As an

-halo ester, it is susceptible to hydrolysis, particularly in basic conditions, potentially releasing corrosive acid byproducts even before incineration.[1]

Physical & Chemical Properties Table

Property	Value	Relevance to Disposal
Physical State	Solid (White powder/crystals)	Must be containerized as solid waste unless already in solution. [1] [4]
Melting Point	64–68 °C	Low melting point; store cool to prevent fusing/caking in waste drums. [1]
Corrosivity	GHS Category 1B	Waste containers must be chemically resistant (HDPE preferred over metal). [1]
Solubility	Soluble in DCM, Ethyl Acetate	If dissolved, segregates into "Halogenated Solvent" streams. [1]

Part 3: Pre-Disposal Preparation[\[1\]](#)

Expert Insight: The most common compliance failure with this compound is misclassification as "General Organic Waste."[\[1\]](#) Because it contains bromine, it must be tagged as Halogenated.[\[1\]](#)

Segregation Protocol

- Solid Waste: Collect in a dedicated wide-mouth jar labeled "Solid Hazardous Waste - Halogenated."[\[1\]](#)
- Liquid Waste: If the material is in a reaction mixture (e.g., ATRP polymerization), it must go into the Halogenated Solvent carboy (often red-tagged).[\[1\]](#)
- Prohibited Mixtures: Never mix with strong bases (e.g., NaOH, KOH) or amines in the waste container.[\[1\]](#) The reaction can be exothermic and generate pressure.[\[1\]](#)[\[6\]](#)

PPE Requirements

- Eyes: Chemical splash goggles (Face shield recommended for large quantities).[\[1\]](#)

- Hands: Double-gloving is standard.[1][6] Inner: Latex/Nitrile.[1] Outer: Nitrile (min 5 mil).[1]
- Respiratory: If handling >10g of powder outside a fume hood, use an N95 or P100 particulate respirator.[1]

Part 4: Step-by-Step Disposal Protocols

Scenario A: Disposal of Pure Solid (Expired/Surplus Reagent)

Use this protocol for solid reagent bottles or weighing boat residues.[1]

- Container Selection: Use a high-density polyethylene (HDPE) wide-mouth jar.[1] Do not use metal cans due to the corrosive nature of the compound.[1]
- Transfer:
 - Place the waste container inside a fume hood.[1][7]
 - Transfer the solid using a plastic spatula.[1] Avoid creating dust.[1][2][3][4][5]
 - Self-Validation: Wipe the spatula with a DCM-dampened tissue and place the tissue in the solid waste container to ensure no residue remains on tools.[1]
- Labeling:
 - Affix a hazardous waste tag immediately.[1][7]
 - Constituents: Write "**Diethyl meso-2,5-dibromoadipate**".
 - Hazard Checkboxes: Check "Corrosive" and "Toxic".[1]
- Storage: Cap tightly. Store in the Satellite Accumulation Area (SAA) away from heat sources until pickup.[1]

Scenario B: Disposal of Reaction Mixtures (Liquid Waste)

Use this protocol if the compound is dissolved in solvents like Dichloromethane (DCM) or THF.

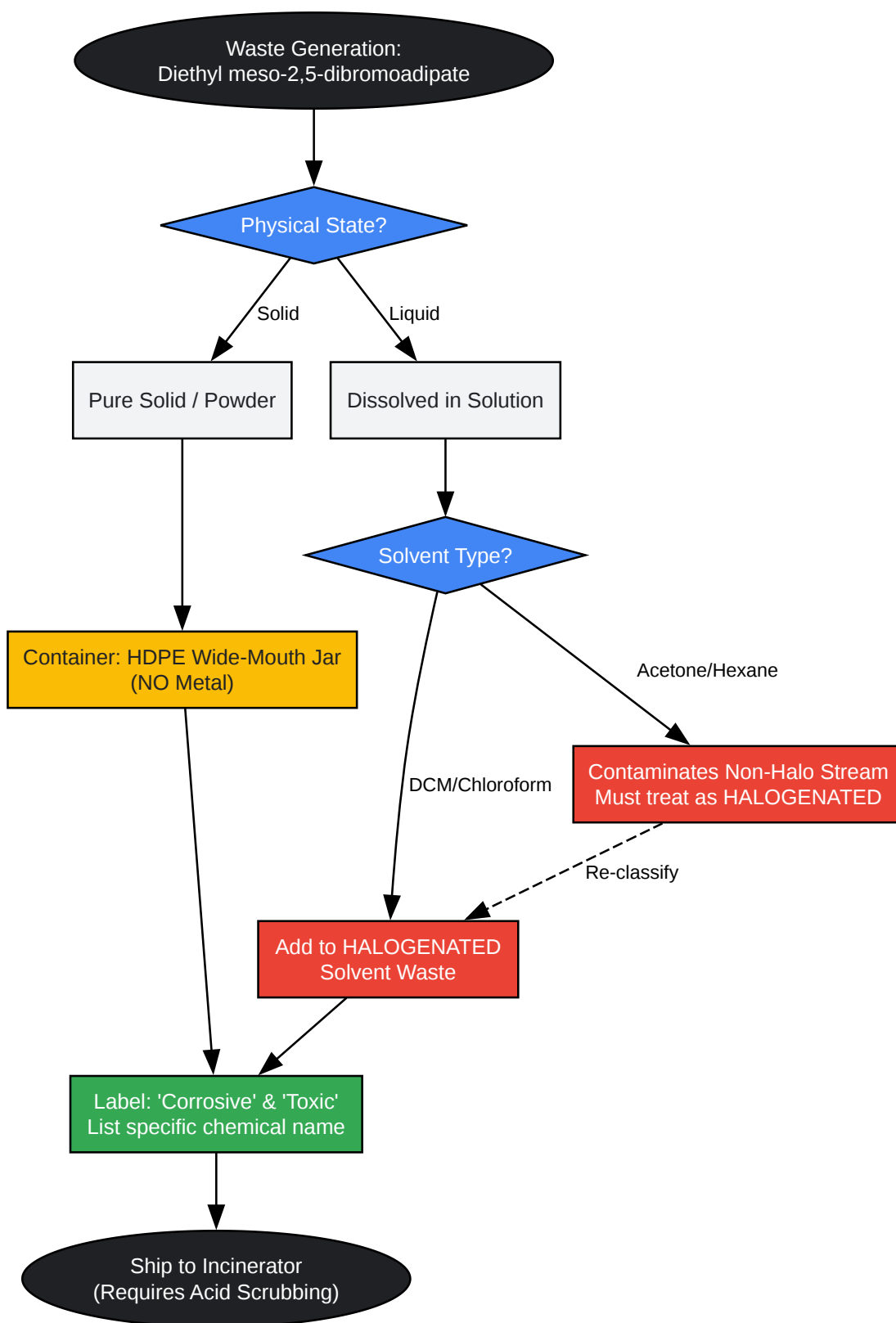
- Stream Identification: Confirm the solvent stream.[\[1\]](#)
 - If solvent is DCM/Chloroform

Halogenated Waste.[\[1\]](#)
 - If solvent is Acetone/Hexane

Still Halogenated Waste (due to the solute).[\[1\]](#)
 - Rule: If the solute is halogenated, the entire mixture is treated as halogenated.[\[1\]](#)
- pH Check (Crucial):
 - Dip a pH strip into the waste solution.[\[1\]](#)
 - If pH < 4 (Acidic), neutralize carefully with Sodium Bicarbonate before adding to the main carboy to prevent drum corrosion, unless your facility specifically accepts acidic organic waste.[\[1\]](#)
- Transfer: Pour into the "Halogenated Waste" carboy using a funnel.
- Log Entry: Record the approximate mass of **Diethyl meso-2,5-dibromoadipate** added to the carboy on the log sheet. This is vital for the incineration facility to calculate scrubber load.[\[1\]](#)

Part 5: Visualizing the Decision Logic

The following diagram illustrates the critical decision nodes for disposing of **Diethyl meso-2,5-dibromoadipate** to ensure regulatory compliance and safety.



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Figure 1: Decision matrix for segregating **Diethyl meso-2,5-dibromoadipate** waste streams.

Part 6: Regulatory Compliance & Emergency Response^{[1][5]}

US EPA / RCRA Codes

While **Diethyl meso-2,5-dibromoadipate** is not explicitly P- or U-listed, it typically triggers the following characteristic waste codes upon disposal:

- D002 (Corrosivity): If the waste is aqueous and pH 2, or liquid that corrodes steel.^[1]
- Halogenated Organic Standards: Must be treated in accordance with 40 CFR 268 (Land Disposal Restrictions), requiring incineration as the specified technology.^[1]

Spill Management (Small Scale < 50g)

- Evacuate: Clear the immediate area of personnel.
- PPE Up: Wear goggles, lab coat, and double nitrile gloves.^{[1][6]}
- Contain: If solid, cover with a damp paper towel to prevent dust.^[1] If liquid, use a spill pillow or vermiculite.^[1]
- Clean: Scoop material into a waste container. Wash the area with soap and water.^[1]
- Report: Notify the Lab Safety Officer.

References

- University of Illinois Urbana-Champaign (DRS). (n.d.).^[1] Halogenated Organic Liquids Disposal SOP. Retrieved October 26, 2023, from [\[Link\]](#)^[1]
- Washington State University. (n.d.).^{[1][6]} Laboratory Safety: Halogenated Solvents Waste Management. Retrieved October 26, 2023, from [\[Link\]](#)^[1]

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